

Technical Guide: DL-Phenylmercapturic Acid-d2 - Certificate of Analysis and Purity Assessment

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Compound of Interest

Compound Name: *DL-Phenylmercapturic acid-d2*

Cat. No.: *B12414868*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and purity assessment for **DL-Phenylmercapturic acid-d2**. This deuterated internal standard is critical for the accurate quantification of its non-labeled counterpart, S-Phenylmercapturic acid (PMA), a key biomarker for benzene exposure. This document outlines typical product specifications, detailed analytical methodologies for purity determination, and visual workflows to elucidate the analytical processes.

Certificate of Analysis: Representative Data

A Certificate of Analysis (CoA) for a high-purity chemical standard like **DL-Phenylmercapturic acid-d2** provides critical information on its identity, purity, and quality. Below is a table summarizing typical quantitative data found on a CoA for this compound.

| Parameter | Specification | Method |
|---------------------------|--|---|
| Identity | | |
| Appearance | White to Off-White Solid | Visual Inspection |
| Molecular Formula | C ₁₁ H ₁₁ D ₂ NO ₃ S | Mass Spectrometry |
| Molecular Weight | 241.31 g/mol | Mass Spectrometry |
| Purity | | |
| Purity by HPLC | ≥98% | High-Performance Liquid Chromatography (HPLC) |
| Deuterated Isotope Purity | ≥99 atom % D | Mass Spectrometry or Nuclear Magnetic Resonance (NMR) |
| Physical Properties | | |
| Melting Point | 155°C | Melting Point Apparatus |
| Solubility | Soluble in DMSO and Methanol | Solubility Test |

Experimental Protocols

The purity and identity of **DL-Phenylmercapturic acid-d2** are confirmed through a series of rigorous analytical techniques. The following sections detail the methodologies for the key experiments.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is employed to determine the chemical purity of the compound by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid is commonly used. A typical gradient might start at 10% acetonitrile and increase to 90% over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: A stock solution of the compound is prepared in methanol or the initial mobile phase composition and diluted to an appropriate concentration (e.g., 1 mg/mL).
- Analysis: The sample is injected, and the resulting chromatogram is analyzed. The purity is calculated based on the area of the main peak relative to the total area of all peaks.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Identity and Isotopic Purity Confirmation

LC-MS/MS is a highly sensitive and specific technique used to confirm the molecular weight and the isotopic purity of **DL-Phenylmercapturic acid-d2**. This technique is also the primary application for this compound as an internal standard.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer.
- Chromatographic Conditions: Similar to the HPLC method described above, to ensure good separation.
- Ionization: Electrospray ionization (ESI) in negative ion mode is typically used.[\[1\]](#)[\[3\]](#)
- Mass Spectrometric Detection:
 - Full Scan: To confirm the molecular weight, the mass spectrometer is operated in full scan mode to detect the $[M-H]^-$ ion (m/z 240.3).
 - Multiple Reaction Monitoring (MRM): For use as an internal standard and to confirm structural integrity, specific precursor-to-product ion transitions are monitored. A common transition for DL-Phenylmercapturic acid-d5 (a similar deuterated standard) is m/z 243 →

114.[3][4] For the d2 variant, a similar fragmentation pattern would be expected, with a shift in the precursor ion mass.

- Sample Preparation: The sample is prepared as described for the HPLC analysis.

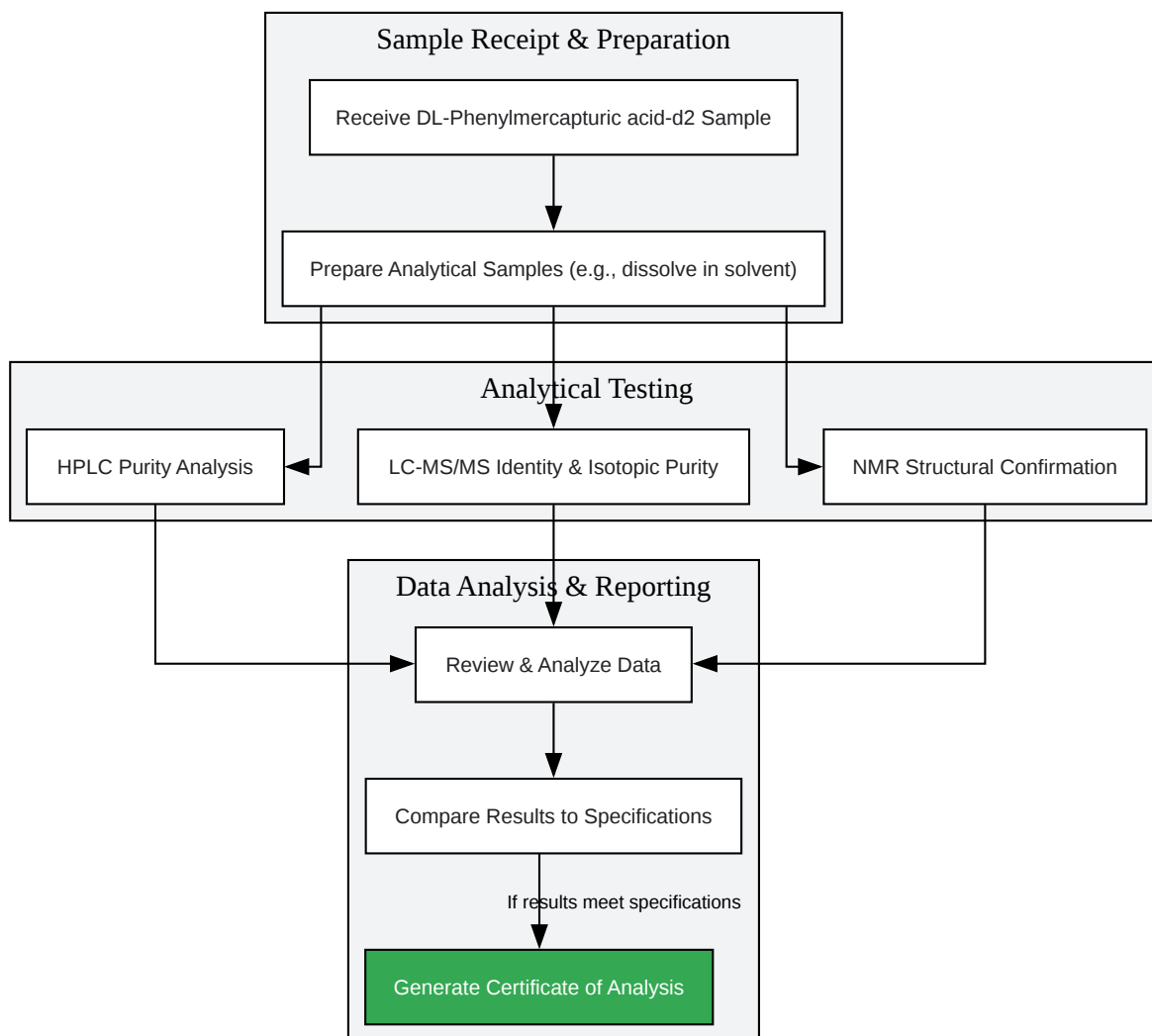
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the molecule and to assess the position and extent of deuteration.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent such as DMSO- d_6 or Methanol- d_4 is used to dissolve the sample.
- Analysis: The resulting spectra are analyzed to ensure that the chemical shifts and coupling constants are consistent with the structure of DL-Phenylmercapturic acid and to confirm the absence of signals at the deuterated positions.

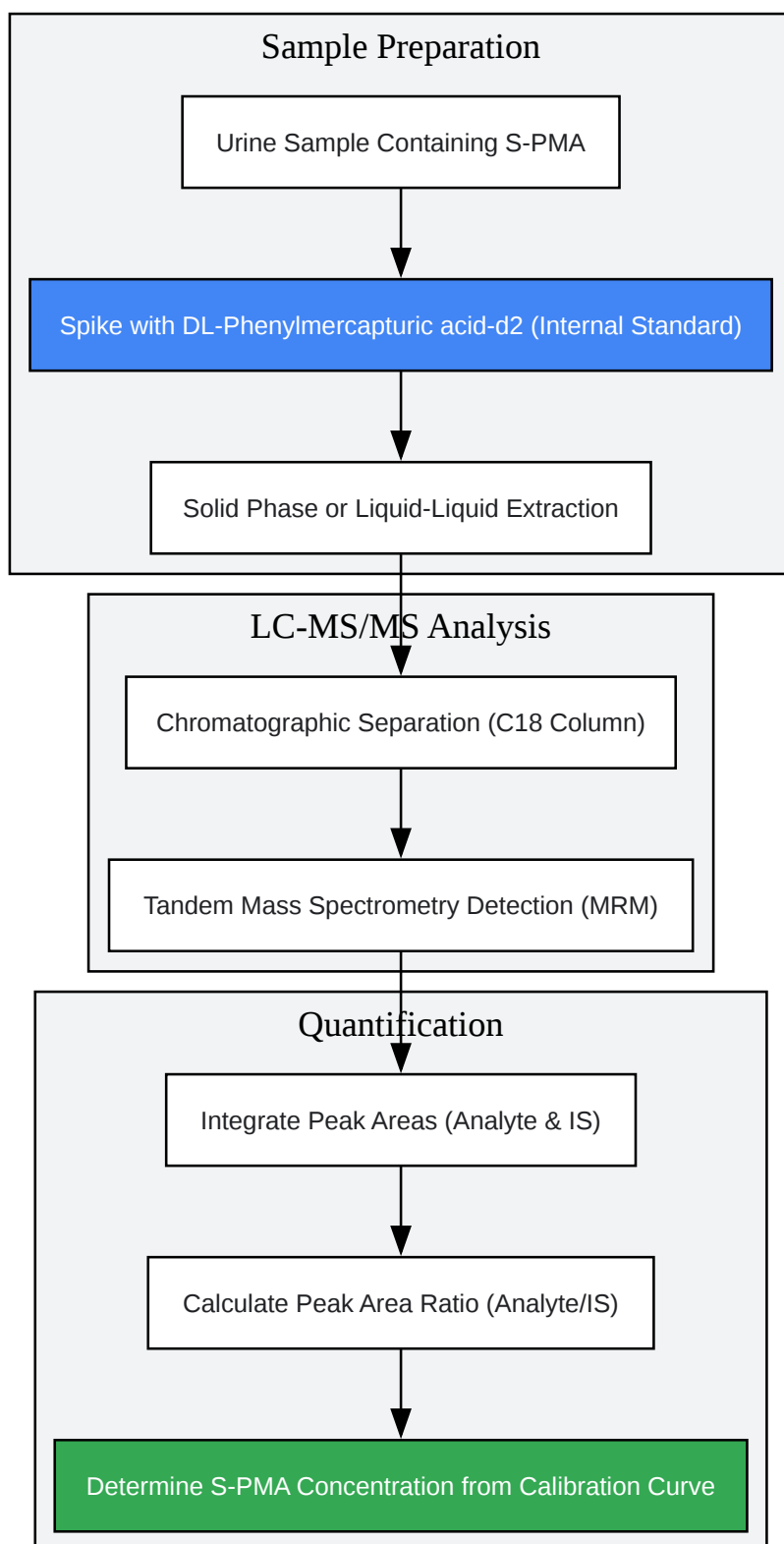
Visualizing the Workflow

The following diagrams, generated using the DOT language, illustrate the key processes involved in the analysis and application of **DL-Phenylmercapturic acid-d2**.



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Caption: Workflow for generating a Certificate of Analysis.



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Caption: Use of **DL-Phenylmercapturic acid-d2** in bioanalysis.

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